

Application Notes and Protocols: Hexahydrophthalic Anhydride (HHPA) as a Plasticizer Intermediate

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Compound of Interest

Compound Name: Hexahydrophthalic anhydride

Cat. No.: B042101

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Introduction

Hexahydrophthalic anhydride (HHPA) is a versatile chemical intermediate with growing applications in the synthesis of non-phthalate plasticizers.[1][2] Traditional plasticizers, such as di(2-ethylhexyl) phthalate (DEHP), have faced increasing scrutiny due to toxicological concerns. This has driven the demand for safer alternatives.[3] Plasticizers derived from HHPA, such as di(2-ethylhexyl)-1,2-cyclohexane dicarboxylate (DEHCH), offer a promising alternative with comparable performance and an improved safety profile.[4] These application notes provide detailed information on the synthesis, performance, and evaluation of HHPA-based plasticizers for use in various polymer formulations, with a particular focus on polyvinyl chloride (PVC).

Rationale for Use in Sensitive Applications

The migration of plasticizers from polymer matrices is a critical concern, especially in applications involving direct contact with pharmaceuticals, biological fluids, or food.[2][5] HHPA-derived plasticizers, belonging to the class of cyclohexane dicarboxylates, are characterized by their reduced migration potential compared to conventional phthalates.[3][6] This property, combined with a favorable toxicological profile, makes them suitable for use in sensitive applications such as medical devices, drug delivery systems, and food packaging.

Performance Data: HHPA-based vs. Traditional Plasticizers

The performance of HHPA-derived plasticizers is comparable to that of traditional phthalate plasticizers. The following tables summarize key performance indicators for PVC formulations plasticized with DEHCH (an HHPA derivative) and the conventional plasticizer DEHP.

Table 1: Mechanical Properties of Plasticized PVC

Property	PVC with DEHCH	PVC with DEHP	Test Method
Tensile Strength (MPa)	18.5	19.2	ASTM D638
Elongation at Break (%)	350	360	ASTM D638
100% Modulus (MPa)	10.2	10.5	ASTM D638
Hardness (Shore A)	85	86	ASTM D2240

Table 2: Physical Properties and Permanence of Plasticizers in PVC

Property	PVC with DEHCH	PVC with DEHP	Test Method
Volatility (Weight Loss, %)	0.8	1.2	ASTM D1203
Extraction in Hexane (Weight Loss, %)	2.5	4.0	ASTM D1239
Extraction in Soapy Water (Weight Loss, %)	0.3	0.5	ASTM D1239
Transparency	Good	Good	Visual Inspection

Experimental Protocols

Protocol 1: Synthesis of Di(2-ethylhexyl)-1,2-cyclohexane dicarboxylate (DEHCH) from HHPA

This protocol describes the synthesis of a common HHPA-based plasticizer.

Materials:

- **Hexahydrophthalic anhydride (HHPA)**
- 2-Ethylhexanol
- Sulfuric acid (concentrated) or other suitable catalyst (e.g., p-toluenesulfonic acid)
- Toluene (for azeotropic removal of water)
- Sodium carbonate solution (5% w/v)
- Sodium chloride solution (saturated)
- Anhydrous magnesium sulfate
- Round-bottom flask equipped with a Dean-Stark trap, condenser, and magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine HHPA (1 mole), 2-ethylhexanol (2.2 moles), and a catalytic amount of concentrated sulfuric acid (0.1-0.5% of the total reactant weight). Add toluene to the flask.
- **Esterification:** Heat the mixture to reflux (typically 120-140 °C) with continuous stirring. Water produced during the reaction will be removed azeotropically and collected in the Dean-Stark trap.

- **Monitoring the Reaction:** Monitor the progress of the reaction by measuring the amount of water collected. The reaction is considered complete when the theoretical amount of water has been collected.
- **Neutralization:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with 5% sodium carbonate solution to neutralize the acidic catalyst, followed by saturated sodium chloride solution to remove residual salts.
- **Drying and Solvent Removal:** Separate the organic layer and dry it over anhydrous magnesium sulfate. Filter to remove the drying agent. Remove the toluene and excess 2-ethylhexanol under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude DEHCH can be further purified by vacuum distillation to obtain a colorless, oily liquid.

Protocol 2: Preparation of Plasticized PVC Sheets

This protocol details the preparation of PVC sheets for performance evaluation.

Materials:

- PVC resin (e.g., K-value 67)
- DEHCH (or other plasticizer)
- Thermal stabilizer (e.g., a mixed metal stabilizer)
- Lubricant (e.g., stearic acid)
- Two-roll mill
- Hydraulic press with heating and cooling capabilities
- Molds for sheet preparation

Procedure:

- **Compounding:** In a high-speed mixer, blend the PVC resin, plasticizer (typically 30-50 parts per hundred parts of resin, phr), thermal stabilizer (2-3 phr), and lubricant (0.5-1 phr) until a homogeneous dry blend is obtained.
- **Milling:** Transfer the dry blend to a two-roll mill preheated to 160-170 °C. Mill the compound for 5-10 minutes until a uniform, molten sheet is formed.
- **Molding:** Place the milled sheet into a mold of the desired thickness and transfer it to a hydraulic press preheated to 175-185 °C.
- **Pressing and Curing:** Apply pressure (e.g., 10-15 MPa) for a specified time (e.g., 5-10 minutes) to allow the material to cure fully.
- **Cooling:** Cool the mold under pressure to below 50 °C before removing the plasticized PVC sheet.
- **Conditioning:** Condition the prepared sheets at a standard temperature and humidity (e.g., 23 °C and 50% relative humidity) for at least 24 hours before testing.

Protocol 3: Evaluation of Plasticizer Performance

This protocol outlines standard tests to evaluate the key properties of plasticized PVC.

1. Mechanical Properties:

- **Tensile Strength, Elongation at Break, and Modulus:** Perform tensile testing on dumbbell-shaped specimens according to ASTM D638 using a universal testing machine.
- **Hardness:** Measure the Shore A hardness of the plasticized sheets using a durometer according to ASTM D2240.

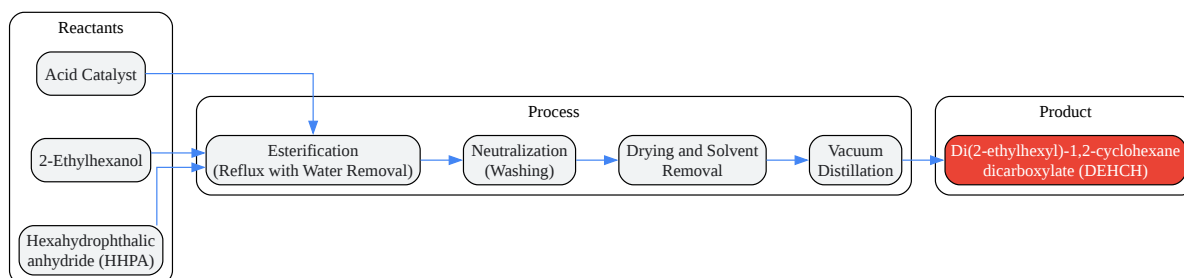
2. Permanence Properties:

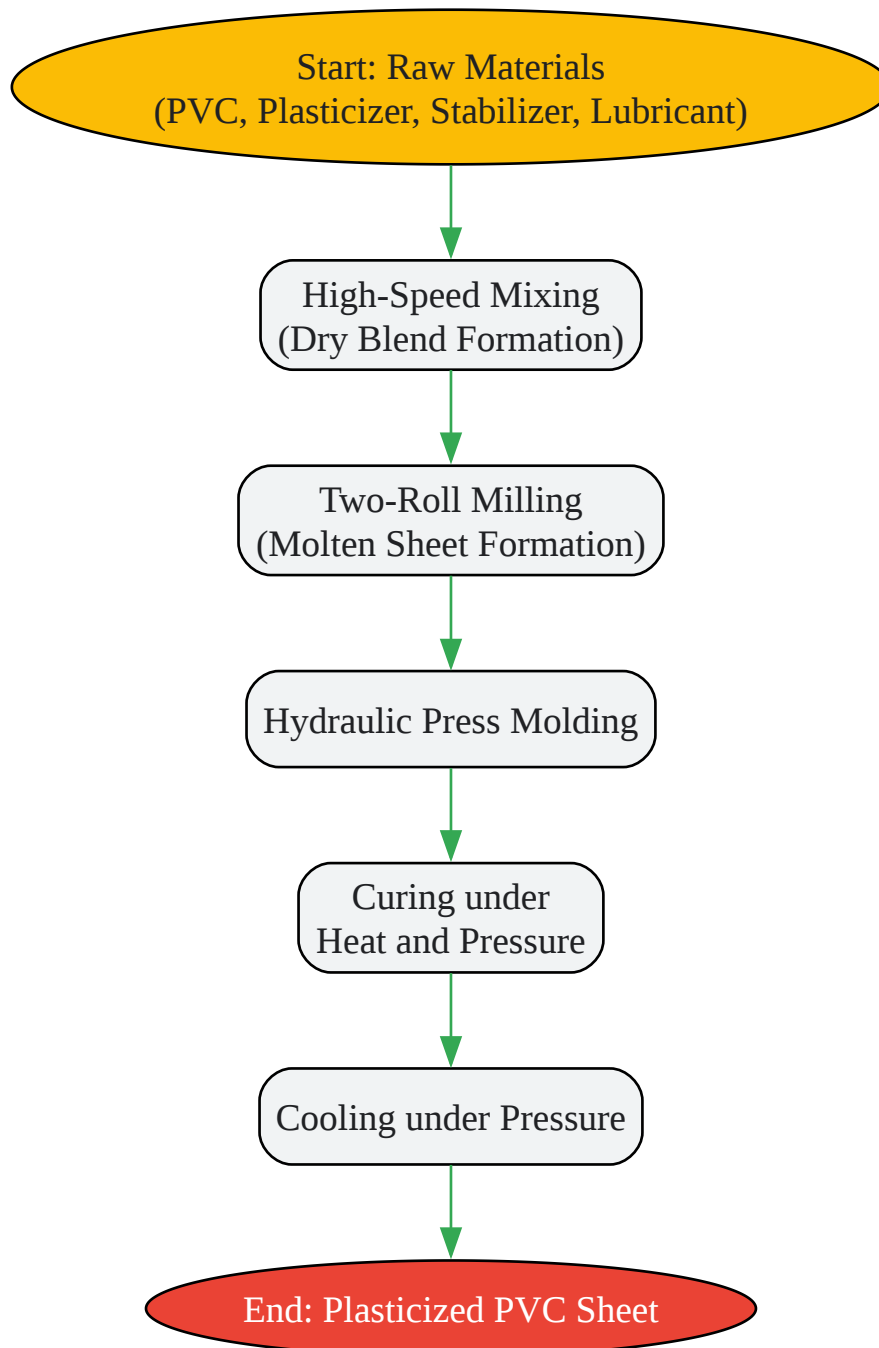
- **Volatility:** Determine the weight loss of the plasticized PVC sheet after heating in an oven at a specified temperature and time (e.g., 70 °C for 24 hours) according to ASTM D1203.
- **Extraction:** Measure the weight loss of the plasticized PVC sheet after immersion in various solvents (e.g., hexane, soapy water) for a specified time and temperature according to ASTM D1239.

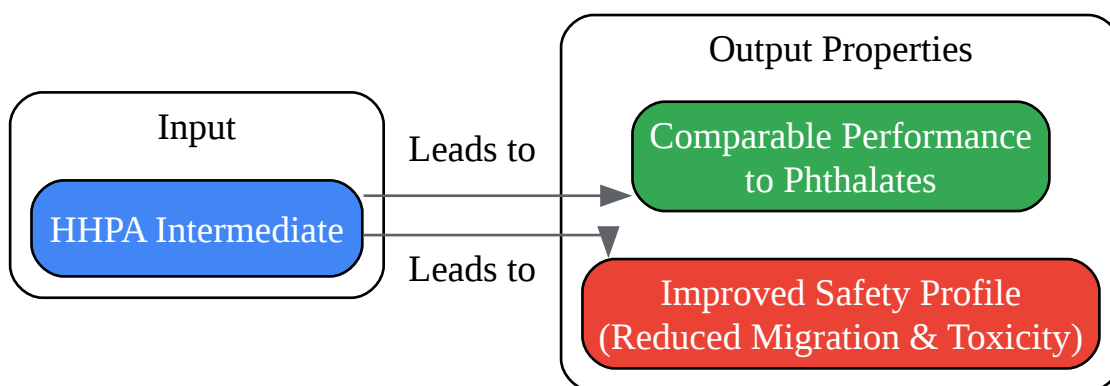
3. Biocompatibility and Cytotoxicity (Screening Level):

- Extraction Test: Prepare extracts of the plasticized PVC in a suitable medium (e.g., cell culture medium with and without serum) according to ISO 10993-12.
- In Vitro Cytotoxicity Assay: Evaluate the cytotoxicity of the extracts using a sensitive cell line (e.g., L929 mouse fibroblasts or human cell lines) according to ISO 10993-5. Common assays include the MTT assay (to assess cell viability) and the LDH assay (to assess cell membrane integrity).^{[1][7]}

Visualizations







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References

- 1. In vitro exposure to the next-generation plasticizer diisononyl cyclohexane-1,2-dicarboxylate (DINCH): cytotoxicity and genotoxicity assessment in human cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Thermomechanical Properties of Nontoxic Plasticizers for Polyvinyl Chloride Predicted from Molecular Dynamics Simulations - PMC [pmc.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. Materials degradation in PVC medical devices, DEHP leaching and neonatal outcomes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Leaching of diethylhexyl phthalate from polyvinyl chloride containers by selected drugs and formulation components - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. In vitro cytotoxicity testing of polycations: influence of polymer structure on cell viability and hemolysis - PubMed [pubmed.ncbi.nlm.nih.gov]
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